

# Differentiating Dihydrorhodamine 123 and Rhodamine 123: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Dihydrorhodamine 123

Cat. No.: B035253

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In the landscape of cellular and molecular biology, fluorescent probes are indispensable tools for elucidating complex biological processes. Among these, **Dihydrorhodamine 123** (DHR 123) and Rhodamine 123 (Rh 123) are two structurally related yet functionally distinct dyes that are often a source of confusion. This technical guide provides a comprehensive overview of the core differences, mechanisms of action, and experimental applications of DHR 123 and Rh 123, enabling researchers to select the appropriate probe and design robust experimental protocols.

## Core Distinctions: A Tale of Two Probes

At its core, the primary difference between **Dihydrorhodamine 123** and Rhodamine 123 lies in their intrinsic fluorescence and their designated roles in cellular assays. DHR 123 is a non-fluorescent molecule that serves as a probe for detecting reactive oxygen species (ROS). In contrast, Rhodamine 123 is an intensely fluorescent dye utilized to measure mitochondrial membrane potential ( $\Delta\Psi_m$ ).

The key to their distinct applications is a simple yet elegant chemical relationship: DHR 123 is the reduced, non-fluorescent precursor to the fluorescent Rhodamine 123.<sup>[1][2]</sup> This conversion is the basis of the DHR 123 assay for ROS detection.

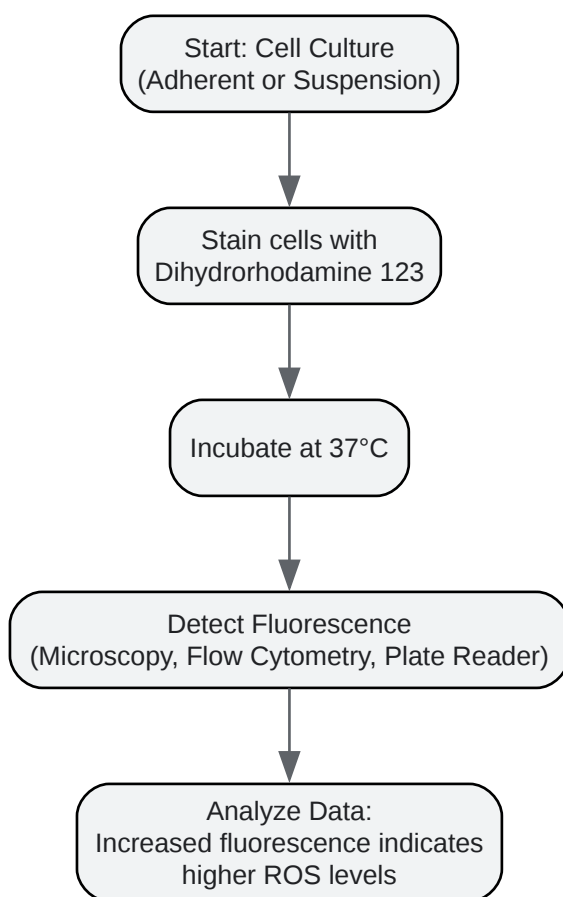
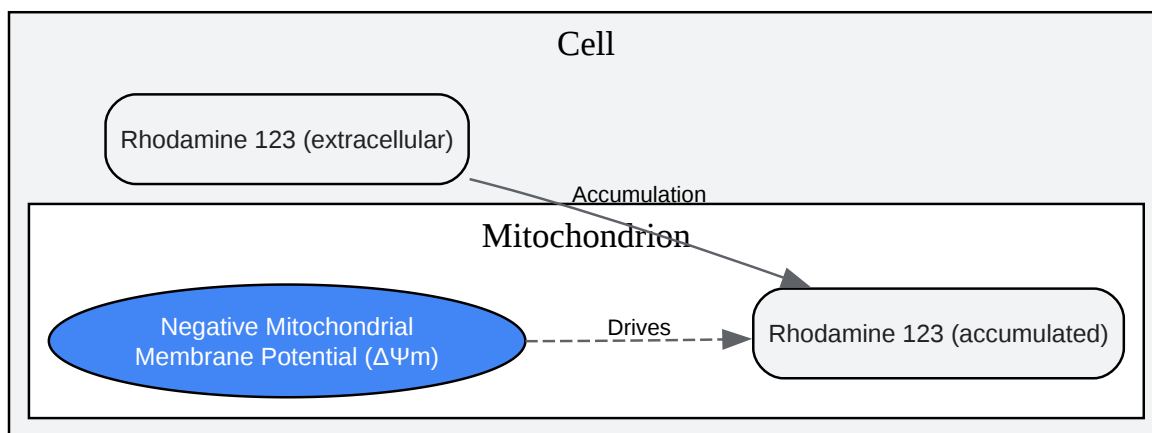
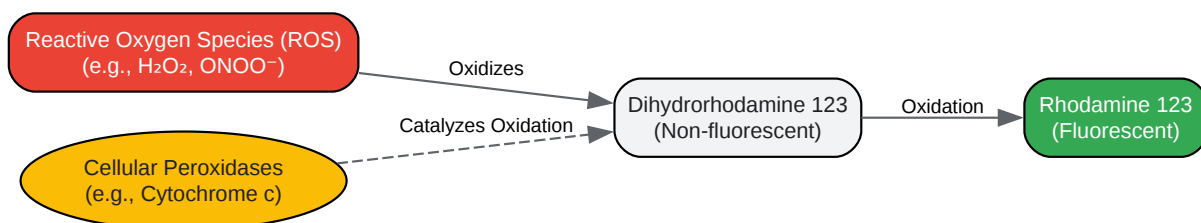
## Quantitative Data Summary

For ease of comparison, the key quantitative properties of **Dihydrorhodamine 123** and its fluorescent product, Rhodamine 123, are summarized in the table below.

Property	Dihydrorhodamine 123 (DHR 123)	Rhodamine 123 (Rh 123)
Primary Application	Detection of Reactive Oxygen Species (ROS)	Measurement of Mitochondrial Membrane Potential ( $\Delta\Psi_m$ )
Fluorescence	Non-fluorescent	Fluorescent
Excitation Maximum	N/A	~500-515 nm[3][4]
Emission Maximum	N/A	~525-536 nm[3][4]
Molar Extinction Coefficient	N/A	78,800 M <sup>-1</sup> cm <sup>-1</sup> at 500 nm[3][4]
Quantum Yield	N/A	0.90
Chemical Formula	C <sub>21</sub> H <sub>18</sub> N <sub>2</sub> O <sub>3</sub>	C <sub>21</sub> H <sub>17</sub> ClN <sub>2</sub> O <sub>3</sub>
Molecular Weight	346.38 g/mol	380.82 g/mol

## Signaling Pathways and Experimental Workflows

To visually represent the mechanisms and experimental procedures discussed, the following diagrams have been generated using the DOT language.



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